

# Preparation of (S)-Enzaplatovir Stock Solutions in DMSO: An Application Note and Protocol

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation of **(S)-Enzaplatovir** stock solutions in dimethyl sulfoxide (DMSO). **(S)-Enzaplatovir** is an S-enantiomer of Enzaplatovir with antiviral activities, notably against the respiratory syncytial virus (RSV)[1][2]. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

### **Chemical and Physical Properties**

A thorough understanding of the physicochemical properties of **(S)-Enzaplatovir** is essential for its proper handling and storage. Key data is summarized in the table below.

Property	Value	Source
CAS Number	1323077-88-8	[1][3]
Molecular Formula	C20H19N5O3	[1]
Molecular Weight	377.4 g/mol	[1][4]
Solubility in DMSO	Up to 200 mg/mL (529.94 mM)	[1][5]
Appearance	White to light yellow solid	[6]



## Experimental Protocol: Preparation of a 100 mM (S)-Enzaplatovir Stock Solution in DMSO

This protocol outlines the steps to prepare a 100 mM stock solution of **(S)-Enzaplatovir** in DMSO. This concentration is a common starting point for generating working solutions for various in vitro assays.

#### **Materials and Equipment:**

- **(S)-Enzaplatovir** powder (CAS: 1323077-88-8)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- · Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

#### **Procedure:**

- Acclimatization: Before opening, allow the vial of (S)-Enzaplatovir powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Mass Calculation: To prepare 1 mL of a 100 mM stock solution, the required mass of (S)-Enzaplatovir is calculated using the following formula:

Mass (g) = Concentration (mol/L)  $\times$  Volume (L)  $\times$  Molecular Weight (g/mol)

Mass (mg) = 100 mmol/L x 0.001 L x 377.4 g/mol x 1000 mg/g = 37.74 mg



- Weighing: Carefully weigh out 37.74 mg of **(S)-Enzaplatovir** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube or vial containing the (S)-Enzaplatovir powder.
- Dissolution: Tightly cap the tube or vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes[1][5][7]. Visually inspect the solution to ensure it is clear and free of any particulate matter. Due to the hygroscopic nature of DMSO, it is recommended to use a newly opened bottle to ensure maximal solubility[6].
- Storage: Once fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1][3][6].

#### **Stock Solution Preparation Table**

For convenience, the table below provides the required mass of **(S)-Enzaplatovir** to prepare different volumes of common stock concentrations.

Desired Concentration (mM)	Volume of DMSO	Required Mass of (S)- Enzaplatovir (mg)
10	1 mL	3.77
20	1 mL	7.55
50	1 mL	18.87
100	1 mL	37.74

#### **Visualizing the Workflow**

The following diagram illustrates the key steps in the preparation of the **(S)-Enzaplatovir** stock solution.





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Caption: Workflow for preparing **(S)-Enzaplatovir** stock solution.

#### **Safety and Handling Precautions**

- (S)-Enzaplatovir is intended for research use only and has not been fully validated for medical applications[1].
- Always handle the compound and its solutions in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

By following these detailed protocols and safety guidelines, researchers can confidently prepare accurate and stable stock solutions of **(S)-Enzaplatovir** for their experimental needs.

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